

Application Notes & Protocols: N4-Acetylsulfaphenazole Reference Standard

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Compound of Interest

Compound Name: N4-Acetylsulfaphenazole

CAS No.: 855-91-4

Cat. No.: B103842

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A Senior Application Scientist's Guide to the Characterization and Utilization of **N4-Acetylsulfaphenazole** for High-Fidelity Analytical Testing

Introduction: The Critical Role of Metabolite Reference Standards

In pharmaceutical development and clinical pharmacology, the parent drug is only part of the story. Understanding the metabolic fate of a therapeutic agent is paramount for a complete safety and efficacy profile. Sulfaphenazole, a well-established sulfonamide antibiotic and a potent inhibitor of the cytochrome P450 enzyme CYP2C9, undergoes metabolic transformation in the body. One of its key metabolic pathways is N-acetylation, resulting in the formation of **N4-Acetylsulfaphenazole**.^{[1][2]} While often less biologically active, metabolites must be quantitatively assessed to understand drug clearance, identify potential drug-drug interactions, and meet regulatory expectations.

A reference standard is a highly purified and well-characterized compound that serves as the benchmark for analytical measurements, ensuring the accuracy, precision, and reliability of results.^{[3][4]} The use of a certified **N4-Acetylsulfaphenazole** reference standard is

indispensable for the validation of analytical methods aimed at quantifying this metabolite in biological matrices.[5] This guide provides a comprehensive overview and detailed protocols for the effective use of the **N4-Acetylsulfaphenazole** reference standard in modern analytical laboratories.

Physicochemical Characterization of N4-Acetylsulfaphenazole

A thorough understanding of the reference standard's properties is the foundation of any analytical method. **N4-Acetylsulfaphenazole** is the N-acetylated metabolite of the parent drug, Sulfaphenazole.[6] Its identity and purity are established through rigorous characterization.

Property	Value	Source
Chemical Name	N-[4-[(2-phenylpyrazol-3-yl)sulfamoyl]phenyl]acetamide	[7]
Synonyms	4'-[(1-Phenylpyrazol-5-yl)sulfamoyl]acetanilide	[6][8]
CAS Number	855-91-4	[6][7]
Molecular Formula	C ₁₇ H ₁₆ N ₄ O ₃ S	[6][7]
Molecular Weight	356.4 g/mol	[6][7]
Appearance	Off-White to Pale Yellow Solid	[9]
Solubility	DMSO (Slightly), Methanol (Slightly)	[9]

Handling, Storage, and Solution Preparation

The integrity of a reference standard is contingent upon its proper handling and storage. Incorrect procedures can introduce degradation products or errors in concentration, invalidating analytical results.

Storage:

- Condition: Store in a well-sealed container, protected from light.
- Temperature: As recommended by the supplier, typically refrigerated (2-8°C) and under an inert atmosphere.[9]
- Rationale: Minimizes degradation from thermal stress, oxidation, and photodegradation.

Protocol for Preparation of Stock and Working Standard Solutions:

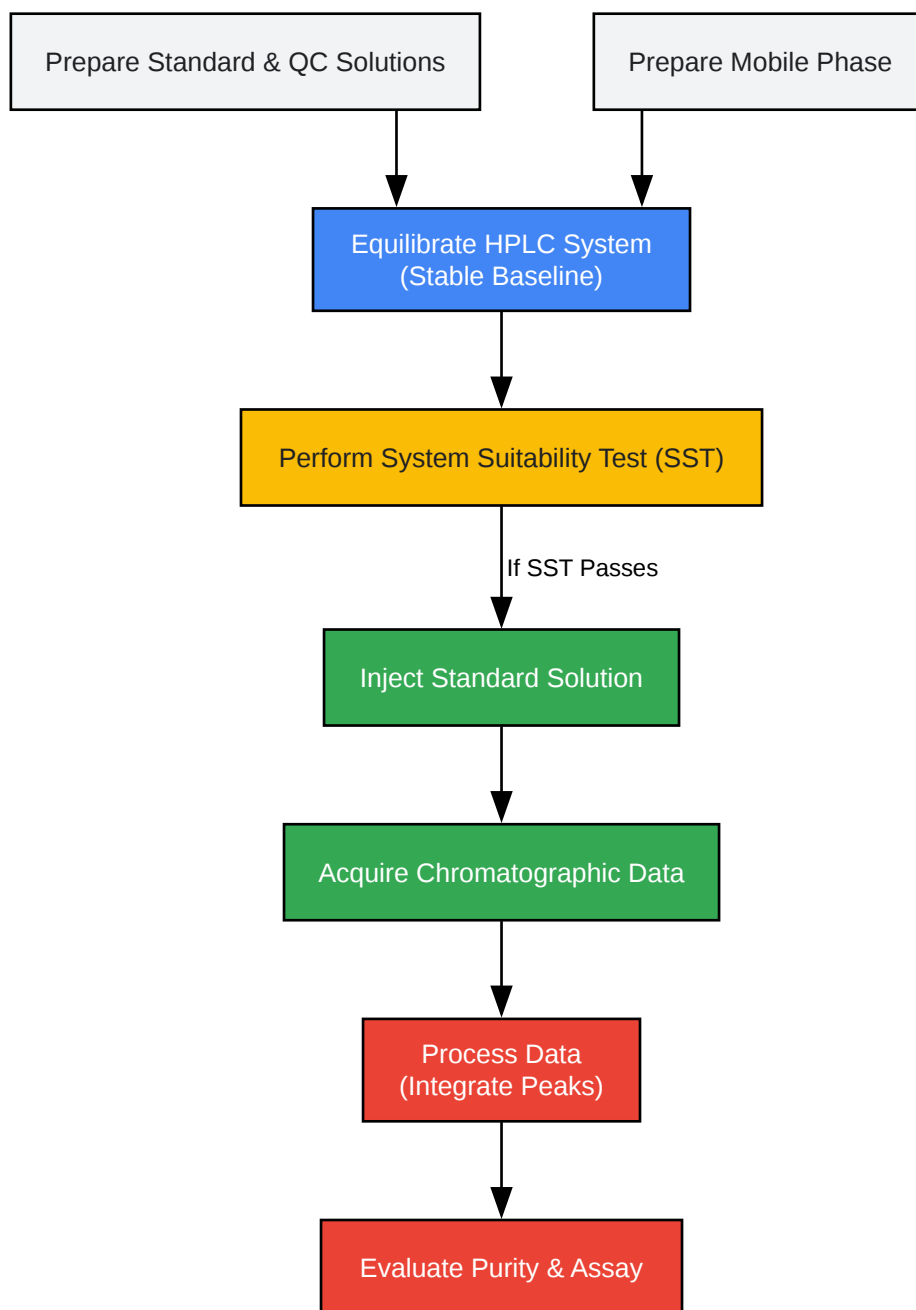
- Equilibration: Before opening, allow the reference standard container to equilibrate to ambient laboratory temperature for at least 30 minutes.
 - Causality: This crucial step prevents the condensation of atmospheric moisture onto the hygroscopic solid, which would alter its mass and lead to inaccurate concentration calculations.
- Stock Solution (e.g., 1.0 mg/mL): a. Accurately weigh a suitable amount (e.g., 10 mg) of the **N4-Acetylsulfaphenazole** reference standard using a calibrated analytical balance. b. Quantitatively transfer the powder to a Class A volumetric flask (e.g., 10 mL). c. Add a small volume (approx. 50-70% of the final volume) of a suitable solvent in which the compound is freely soluble, such as methanol or acetonitrile. d. Sonicate for 5-10 minutes to ensure complete dissolution. e. Allow the solution to return to room temperature, then dilute to the final volume with the same solvent. Mix thoroughly.
- Working Solutions: a. Prepare working solutions by performing serial dilutions from the stock solution using the appropriate mobile phase or reconstitution solvent for your analytical method.
 - Best Practice: Working standards should be prepared fresh daily to avoid potential degradation in solution. The stability of the stock solution should be established and documented.

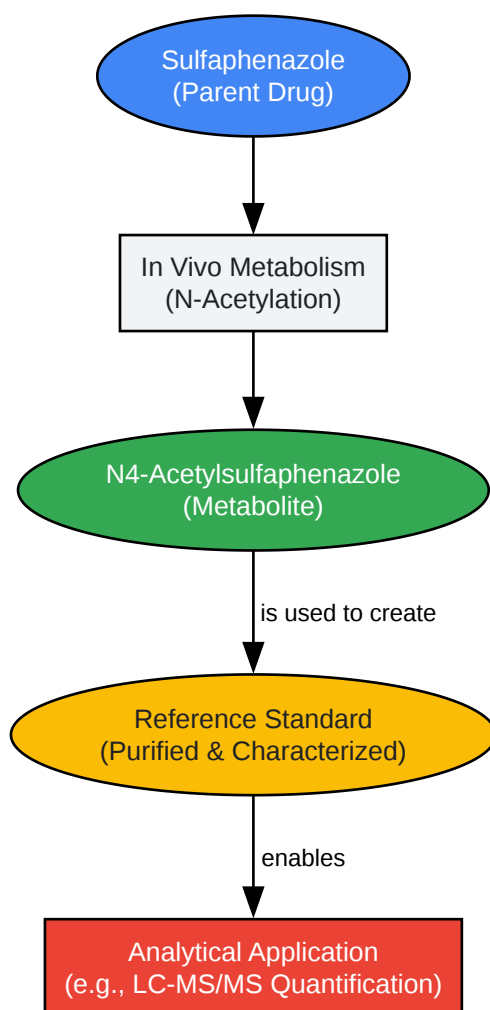
Protocol I: Identity and Purity Assessment by HPLC-UV

High-Performance Liquid Chromatography (HPLC) with UV detection is a robust and widely used technique for determining the purity of reference standards and for routine quantification.

[\[10\]](#)[\[11\]](#)

Workflow for HPLC-UV Analysis





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Sources

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